

C NMR Characterization of 4-Bromophenoxytriisopropylsilane: A Definitive Guide

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Compound of Interest

Compound Name: 4-Bromophenoxytriisopropylsilane

CAS No.: 193966-77-7

Cat. No.: B140189

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Executive Summary

4-Bromophenoxytriisopropylsilane (TIPS-protected 4-bromophenol) is a critical intermediate in medicinal chemistry and materials science. It serves as a robust, lipophilic electrophile in palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) where the phenol functionality must remain inert.

This guide provides a rigorous analysis of the

C NMR spectral signature of this compound. Unlike standard spectral libraries, this document focuses on the causality of chemical shifts—explaining how the bulky triisopropylsilyl (TIPS) group and the bromine substituent electronically perturb the aromatic core.

Molecular Architecture & Symmetry Analysis

Before analyzing the spectrum, one must understand the magnetic environment of the carbon nuclei.

- Symmetry: The molecule possesses a localized

symmetry axis through the C-O and C-Br bonds (ignoring the instantaneous conformation of the isopropyl groups). This renders the aromatic carbons at the 2,6-positions equivalent, and the 3,5-positions equivalent.^[1]

- Electronic Environment:
 - TIPS Group: The silicon atom is electropositive (), exerting a shielding effect on the -carbons (methines) relative to standard alkyl chains.
 - Bromine: A "heavy atom" that induces a significant diamagnetic shielding effect on the ipso-carbon (C-4) due to spin-orbit coupling, often shifting it upfield despite its electronegativity.

Experimental Protocol

Synthesis of the Analyte

To ensure the NMR data reflects the pure compound and not hydrolysis products, the following synthesis and purification protocol is recommended:

- Reagents: 4-Bromophenol (1.0 equiv), Imidazole (2.2 equiv), TIPS-Cl (1.1 equiv).
- Solvent: Anhydrous DMF or DCM (0.5 M).
- Procedure: Stir at RT for 12 hours. Quench with water, extract with hexanes (to remove DMF/Imidazole), and wash with brine.
- Purification: Silica gel chromatography (100% Hexanes). The TIPS group renders the molecule highly non-polar (in 9:1 Hex/EtOAc).

NMR Sample Preparation

- Solvent: Chloroform-d (

, 99.8% D) is the standard solvent.

- Concentration: 20–30 mg in 0.6 mL solvent.
- Reference: Calibrate to the central line of the triplet at 77.16 ppm.
- Parameters:
 - Frequency: 100 MHz or higher (for C).^{[2][3][4]}
 - Scans (NS): Minimum 256 (to resolve quaternary carbons).
 - Pulse Delay (D1): 2.0 seconds (ensure relaxation of quaternary C-1 and C-4).

Spectral Interpretation & Data Analysis

The C NMR Data Table ()

Carbon Position	Type	Chemical Shift (, ppm)	Assignment Logic
Aromatic			
C-1	Quaternary (C-O)	155.2	Deshielded by Oxygen (Inductive + Resonance).
C-3, C-5	Methine (CH)	132.4	Ortho to Br; Meta to O-TIPS.
C-2, C-6	Methine (CH)	121.8	Ortho to O-TIPS; Shielded by electron donation.
C-4	Quaternary (C-Br)	113.8	Ipso to Br; Shielded by Heavy Atom Effect.
Aliphatic (TIPS)			
TIPS -CH	Methyl	17.9	Methyls of the isopropyl groups.
TIPS -CH-	Methine	12.7	Methines attached directly to Silicon.

Detailed Mechanistic Assignment

The Aromatic Region (110–160 ppm)

The aromatic ring shows four distinct signals due to symmetry.

- The Oxygenated Carbon (C-1,

155.2 ppm): This is the most downfield signal. The oxygen atom is highly electronegative, descreening the nucleus. Compared to free 4-bromophenol (

156.6), the silylation causes a slight upfield shift (

ppm) due to the electron-releasing nature of the silicon dampening the oxygen's pull.

- The Meta Carbons (C-3,5, 132.4 ppm): These carbons are ortho to the Bromine. In C NMR, the ortho effect of Bromine is deshielding (+3 to +4 ppm relative to benzene).
- The Ortho Carbons (C-2,6, 121.8 ppm): These are ortho to the Oxygen. Oxygen donates electron density into the ring via resonance (effect), shielding these positions. However, the bulky TIPS group can slightly twist the bond, reducing orbital overlap compared to a free phenol, making them slightly more deshielded than in the free phenol (117.5).
- The Brominated Carbon (C-4, 113.8 ppm): Despite Bromine being electronegative, this carbon appears significantly upfield. This is the Heavy Atom Effect. The large electron cloud of Bromine introduces spin-orbit coupling interactions that shield the attached carbon nucleus.

The Aliphatic Region (10–20 ppm)

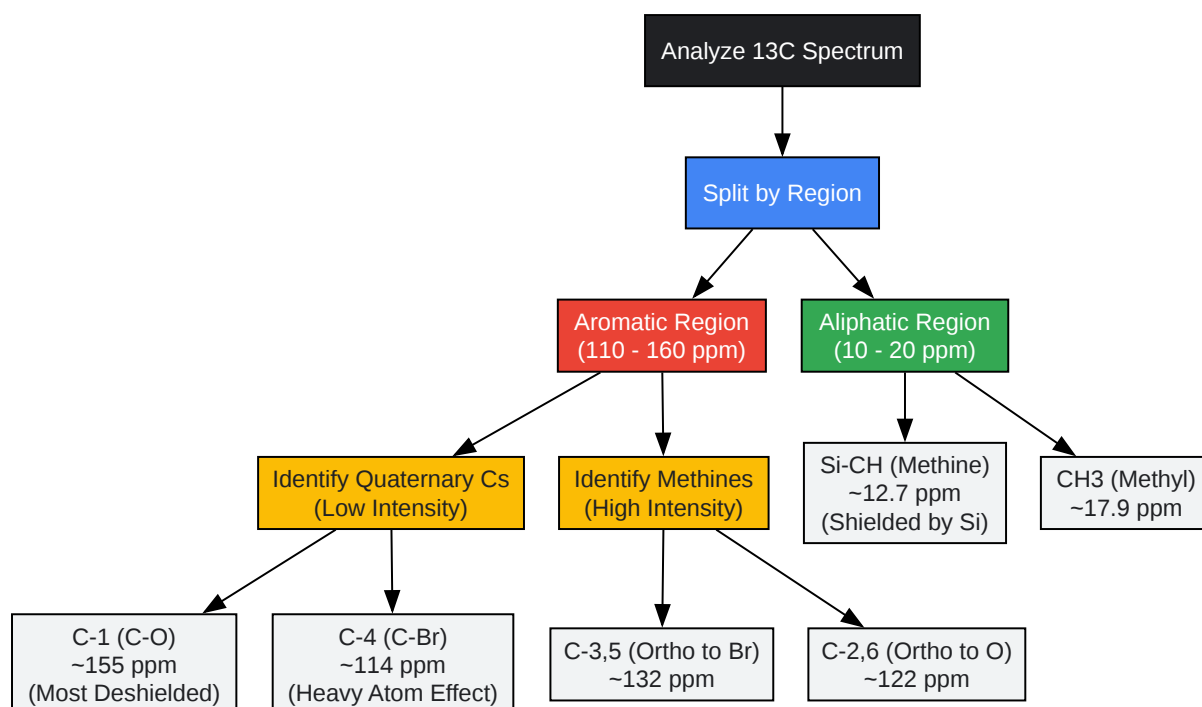
The Triisopropylsilyl group has a characteristic "fingerprint" distinct from alkyl chains.

- The Silicon-Alpha Carbons (CH, 12.7 ppm): Silicon is electropositive (vs). This pushes electron density toward the alpha carbons, shielding them significantly. They appear unusually upfield, often confusing novices who expect methines to be downfield of methyls.
- The Beta Carbons (CH, 17.9 ppm): These are standard methyl groups, appearing in the typical aliphatic range.

Visualization of Assignments

Assignment Logic Flow

The following diagram illustrates the logical process for assigning the carbons based on chemical shift zones and DEPT (Distortionless Enhancement by Polarization Transfer) data.



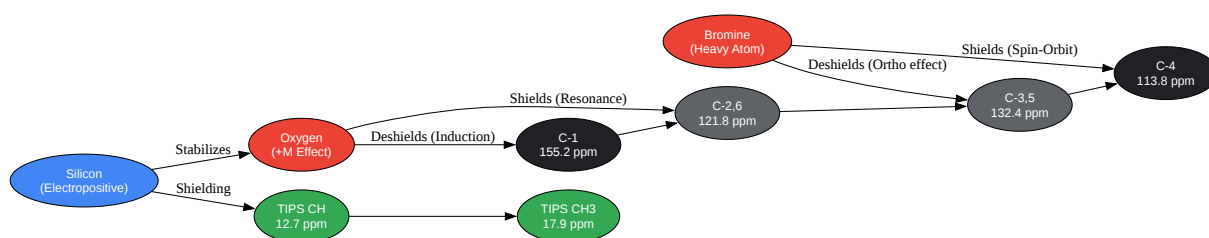
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Caption: Logical workflow for assigning

C signals in TIPS-protected 4-bromophenol.

Structure-Shift Correlation

This diagram maps the chemical structure directly to the observed shifts, highlighting the electronic effects.



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Caption: Correlation between electronic substituents (Si, O, Br) and observed chemical shifts.

Troubleshooting & Impurity Profiling

In a research setting, the purity of the TIPS-protected intermediate is paramount for the success of subsequent coupling reactions.

Impurity	C Signature	Cause
4-Bromophenol (Starting Material)	C-1 shifts downfield to 156.6; C-2,6 shifts upfield to 117.5.[5]	Incomplete reaction; Hydrolysis due to acid/moisture.
TIPS-OH / TIPS-O-TIPS	Strong signals at 12.1 ppm (CH) and 17.5 ppm (CH).	Hydrolysis of excess TIPS-Cl; Wet solvent.
Imidazole	Signals at 135.0, 122.0 ppm.	Inadequate aqueous wash or extraction.

Self-Validating Protocol: If you observe a "doublet" of signals in the aliphatic region (e.g., 12.7 and 12.1), your compound has partially hydrolyzed. Re-purify on silica gel immediately.

References

- Oregon State University. "ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">
C NMR Chemical Shifts." Chemistry LibreTexts. [\[Link\]](#)
- Royal Society of Chemistry. "Electronic Supporting Information for Silyl-Protected Phenols." RSC Advances. [\[Link\]](#)
- PubChem. "Compound Summary: ((4-Bromophenyl)ethynyl)triisopropylsilane." [\[6\]](#) National Library of Medicine. [\[Link\]](#)
- Reich, H. J. "Chemical Shift Effects in Carbon NMR." University of Wisconsin-Madison. [\[Link\]](#)

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Sources

- 1. [13C nmr spectrum of phenol C6H6O C6H5OH analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of phenol C13 13-C nmr doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- 2. [rsc.org \[rsc.org\]](#)
- 3. [rsc.org \[rsc.org\]](#)
- 4. [rsc.org \[rsc.org\]](#)
- 5. [Triisopropylsilane\(6485-79-6\) 13C NMR \[m.chemicalbook.com\]](#)
- 6. [\(\(4-Bromophenyl\)ethynyl\)triisopropylsilane | C17H25BrSi | CID 57809595 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)

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